

Proper Disposal of Propio-D5-phenone: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Propio-D5-phenone*

Cat. No.: *B1490012*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of **Propio-D5-phenone**, a deuterated aromatic ketone. Adherence to these procedures will help mitigate risks and ensure that waste is managed in a safe and responsible manner.

I. Immediate Safety and Handling Precautions

Before beginning any disposal process, it is crucial to handle **Propio-D5-phenone** with appropriate care in a controlled laboratory environment.

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling **Propio-D5-phenone**.^{[1][2]} This includes:

- Eye/Face Protection: Safety glasses with side-shields or chemical safety goggles.^{[2][3]}
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.^[3]
- Respiratory Protection: In case of inadequate ventilation or the potential for inhalation of vapors, use a NIOSH-approved respirator.^{[1][2]}

Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[2\]](#)

Emergency Procedures:

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, seek immediate medical attention.[\[2\]](#)[\[4\]](#)
- Skin Contact: In case of contact, immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[2\]](#)[\[4\]](#)

II. Chemical and Physical Properties

Understanding the properties of **Propio-D5-phenone** is essential for its safe handling and disposal.

Property	Value
CAS Number	54419-23-7[5][6]
Molecular Formula	C ₉ D ₅ H ₅ O[6]
Molecular Weight	139.21 g/mol [6]
Appearance	Colorless to pale yellow liquid[2]
Boiling Point	218 °C (424 °F)[2]
Melting Point	17-19 °C (63-66 °F)[2]
Flash Point	92 °C (198 °F)[2]
Density	1.009 g/mL[2]
Solubility	Insoluble in water. Soluble in organic solvents. [7]

III. Step-by-Step Disposal Protocol

The disposal of **Propio-D5-phenone** must be conducted in accordance with all local, regional, and national environmental regulations. This protocol provides a general framework for its disposal as a hazardous chemical waste.

Step 1: Waste Identification and Segregation

- **Propio-D5-phenone** should be classified as a non-halogenated organic solvent waste.[8]
- Do not mix it with halogenated solvents or other incompatible waste streams. Keep it in a dedicated, properly labeled waste container.

Step 2: Containerization

- Use a chemically resistant container made of a material suitable for storing organic solvents (e.g., glass or polyethylene).
- The container must be in good condition, with a secure, leak-proof cap.

- Label the container clearly as "Hazardous Waste," and include the full chemical name: "**Propio-D5-phenone**." Also, list any other constituents of the waste mixture.

Step 3: Storage

- Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area.[\[9\]](#)
- This area should be away from heat, sparks, and open flames.[\[2\]](#)
- Ensure secondary containment is in place to capture any potential leaks or spills.

Step 4: Arrange for Professional Disposal

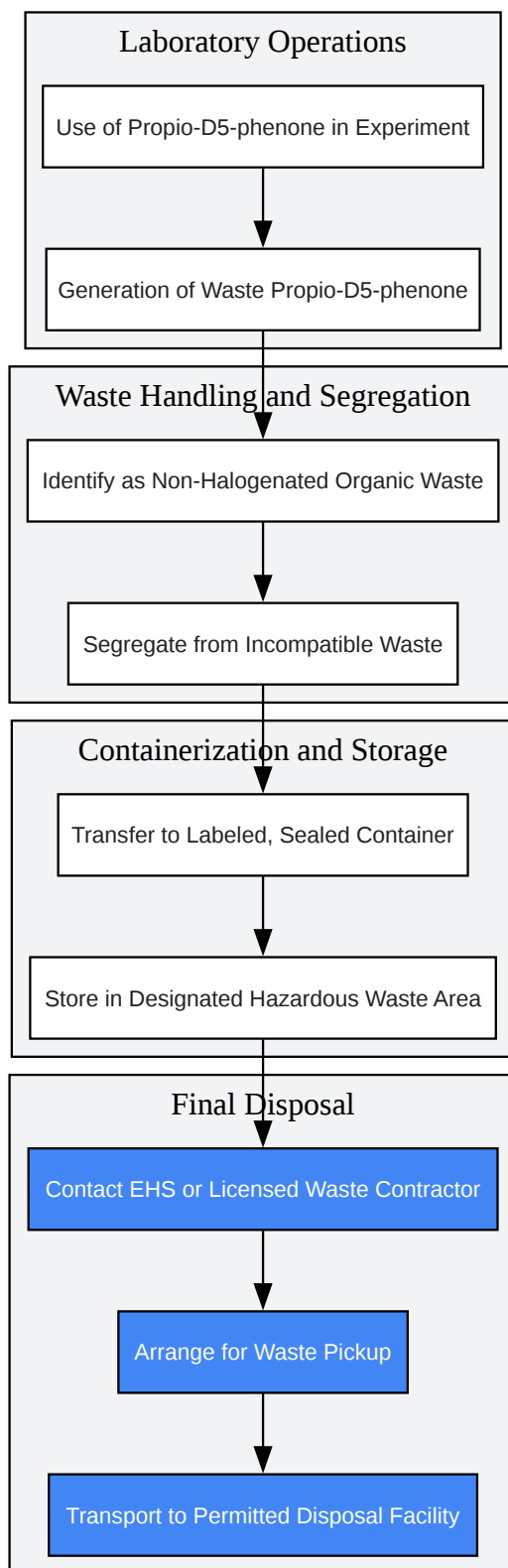
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Provide them with the complete chemical name and any other relevant information about the waste.
- Most hazardous waste is either incinerated at a permitted facility or blended for fuel recovery.[\[10\]](#)

Important Considerations:

- **Small Quantities:** For very small quantities, consult your institution's specific guidelines. Some institutions may have procedures for the disposal of small amounts of laboratory chemicals.
- **Deuterated Compounds:** While deuterium itself is a stable isotope and not considered a hazardous material, **Propio-D5-phenone**'s properties are primarily determined by the propiophenone structure, which is treated as a hazardous chemical.[\[1\]](#)
- **Aromatic Ketones:** Aromatic compounds and ketones are generally not suitable for drain disposal.[\[11\]](#)

IV. Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Propio-D5-phenone**.



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Caption: Disposal workflow for **Propio-D5-phenone**.

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